

Application Notes and Protocols: Quinquenoside R1 in Cerebral Ischemia- Reperfusion Injury Research

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Compound of Interest

Compound Name: *Quinquenoside R1*

Cat. No.: *B3029983*

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Introduction

Quinquenoside R1, also known as Notoginsenoside R1 (NGR1), is a saponin isolated from *Panax notoginseng*. It has demonstrated significant neuroprotective effects in preclinical models of cerebral ischemia-reperfusion (I/R) injury, a critical area of investigation for stroke and other cerebrovascular diseases. These notes provide an overview of the applications of **Quinquenoside R1** in this research field, along with detailed protocols for its use in both in vivo and in vitro models. The compound has been shown to mitigate neuronal damage by reducing oxidative stress, inflammation, and apoptosis.^{[1][2][3][4]} Its mechanisms of action involve the modulation of several key signaling pathways, including the BDNF/Akt/CREB, Nrf2/ARE, and TLR4/MyD88/NF-κB pathways, making it a valuable tool for investigating the molecular cascades involved in I/R injury.^{[5][6][7]}

Data Presentation

The neuroprotective effects of **Quinquenoside R1** have been quantified in several studies. The following tables summarize key findings on its efficacy in reducing infarct volume and improving neurological function in a rat model of middle cerebral artery occlusion/reperfusion (MCAO/R).

Table 1: Effect of **Quinquenoside R1** on Infarct Volume in MCAO/R Rats

Treatment Group	Dose (mg/kg)	Administration Route	Infarct Volume Reduction (%) vs. MCAO Model	Reference
Quinquesoside R1	20	Intraperitoneal	Significant reduction	[8]
Quinquesoside R1	40	Intraperitoneal	Significant reduction	[2][8]

Table 2: Effect of **Quinquesoside R1** on Neurological Deficit Scores in MCAO/R Rats

Treatment Group	Dose (mg/kg)	Administration Route	Neurological Score Improvement	Reference
Quinquesoside R1	20	Intraperitoneal	Significant improvement	[8]
Quinquesoside R1	40	Intraperitoneal	Significant improvement	[2][8]

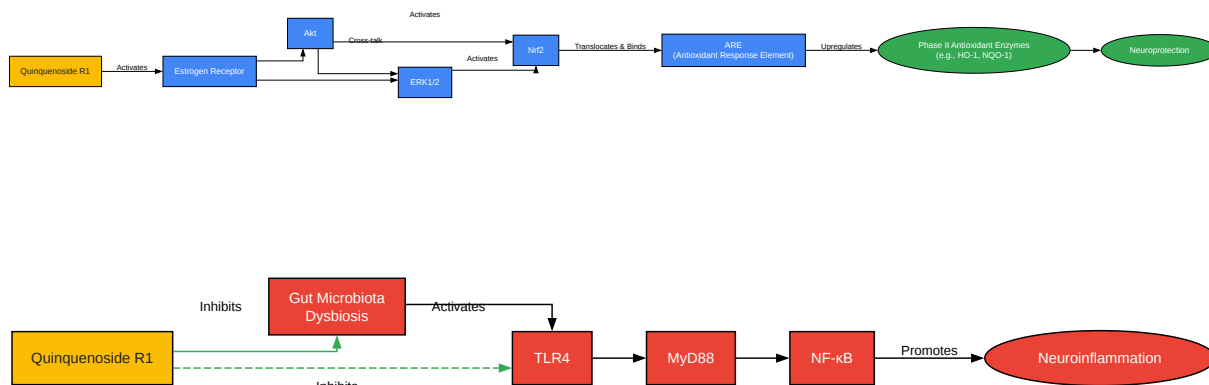
Signaling Pathways Modulated by Quinquesoside R1

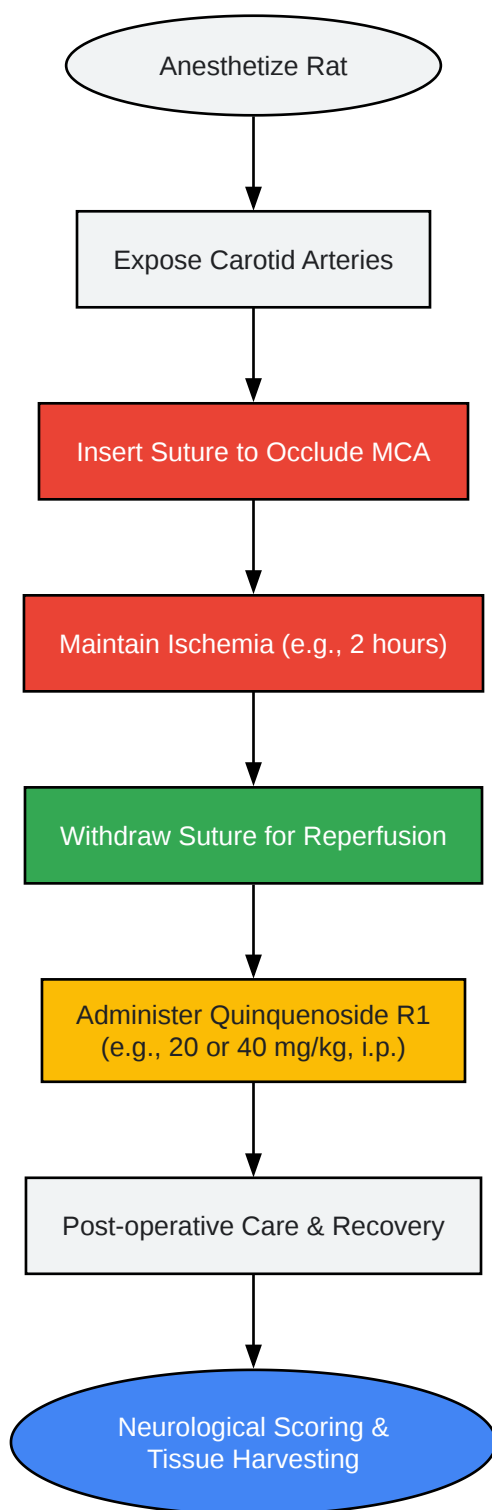
Quinquesoside R1 exerts its neuroprotective effects through multiple signaling pathways. Below are diagrams illustrating the key pathways identified in the literature.



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Caption: BDNF/Akt/CREB signaling pathway activated by **Quinquesoside R1**.





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